

# Safety and handling precautions for 2-Sulfobenzoic anhydride

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## Compound of Interest

Compound Name: 2-Sulfobenzoic anhydride

Cat. No.: B147474

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An In-depth Technical Guide to the Safety and Handling of **2-Sulfobenzoic Anhydride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Sulfobenzoic anhydride** (CAS No. 81-08-3), a compound utilized in various organic synthesis applications, including as a reagent for modifying amino functions in proteins.[1][2] Due to its chemical properties, adherence to strict safety protocols is essential to mitigate potential hazards in the laboratory and during drug development processes.

## Chemical and Physical Properties

**2-Sulfobenzoic anhydride** is a white to off-white crystalline powder.[3] It is sensitive to moisture and will hydrolyze to 2-sulfobenzoic acid.[3][4] It is sparingly soluble in water but dissolves in organic solvents like acetone, ethanol, and methanol.[3]

Table 1: Physical and Chemical Properties of **2-Sulfobenzoic Anhydride**

Property	Value	Reference
CAS Number	81-08-3	[5]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> O <sub>4</sub> S	[3]
Molecular Weight	184.17 g/mol	[2]
Physical State	Solid, powder, crystals, or chunks	[3]
Appearance	White to off-white powder	[3]
Melting Point	116 - 122 °C	[6]
Boiling Point	184 - 186 °C at 18 mmHg	
Solubility	Sparingly soluble in water; Soluble in methanol (50 mg/mL)	[3]
Odor	Faint, characteristic sulfonic acid odor	[3]
Storage Temperature	Store below +30°C in a dry, cool, well-ventilated place	[4][7]

## Hazard Identification and Classification

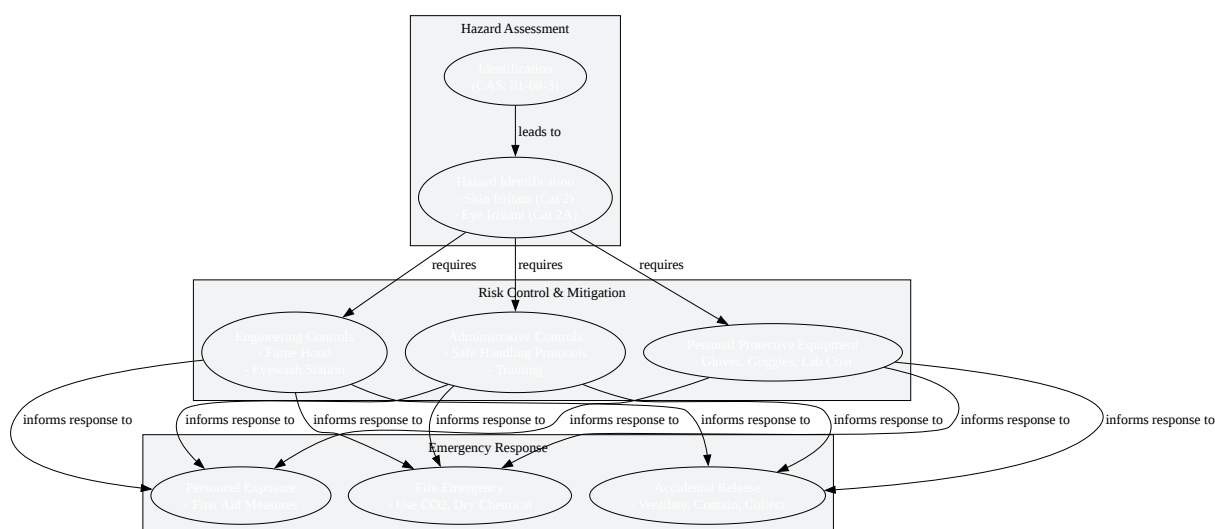
The primary hazards associated with **2-Sulfobenzoic anhydride** are skin and eye irritation.[5]

It is classified as a Category 2 irritant for both skin and eyes under the OSHA Hazard Communication Standard.[5]

Table 2: GHS Hazard Identification and Classification

Hazard	Classification	Precautionary Statement Codes
Skin Corrosion/Irritation	Category 2 - Causes skin irritation. <a href="#">[5]</a>	P264, P280, P302+P352, P332+P313, P362
Serious Eye Damage/Irritation	Category 2A - Causes serious eye irritation.	P280, P305+P351+P338, P337+P313

A full list of precautionary statements can be found in Section 7 of this guide.



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## Safe Handling and Storage Protocols

Proper handling and storage are critical to ensure safety and maintain product quality.

## Handling

- Ventilation: Always handle **2-Sulfobenzoic anhydride** in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)[\[8\]](#)
- Avoid Dust Formation: Minimize dust generation and accumulation during handling.[\[4\]](#) Avoid breathing dust.[\[8\]](#)
- Personal Contact: Do not get in eyes, on skin, or on clothing.[\[5\]](#) Wash hands and any exposed skin thoroughly after handling.[\[5\]](#)
- Ingestion and Inhalation: Avoid ingestion and inhalation.[\[5\]](#)
- Moisture: Do not allow contact with water, as it is moisture sensitive.[\[3\]](#)[\[4\]](#)

## Storage

- Containers: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[4\]](#)[\[5\]](#)
- Atmosphere: For quality maintenance, store under an inert atmosphere.[\[5\]](#)
- Incompatibilities: Store away from incompatible materials.[\[4\]](#)

Table 3: Incompatible Materials

Material Class	Examples
Strong Oxidizing Agents	Peroxides, Nitrates
Strong Acids	Hydrochloric Acid, Sulfuric Acid
Strong Bases	Sodium Hydroxide, Potassium Hydroxide
Moisture/Water	

References:[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and appropriate PPE are mandatory when working with this compound.

Table 4: Exposure Controls and Personal Protective Equipment

Control Type	Specification	Reference
Engineering Controls	Use only under a chemical fume hood. Ensure eyewash stations and safety showers are close to the workstation.	<a href="#">[5]</a> <a href="#">[8]</a>
Eye/Face Protection	Wear tight-sealing safety goggles or a face shield. Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[9]</a>
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.	<a href="#">[4]</a> <a href="#">[5]</a>
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask).	<a href="#">[4]</a> <a href="#">[5]</a>
Hygiene Measures	Immediately change contaminated clothing. Wash hands and face after working with the substance. Apply preventive skin protection.	

## First Aid and Emergency Procedures

Immediate and appropriate first aid is crucial in the event of an exposure.

### First Aid Measures

Table 5: First Aid Measures for **2-Sulfobenzoic Anhydride** Exposure

Exposure Route	First Aid Protocol	Reference
Eye Contact	Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[4][5]
Skin Contact	Take off immediately all contaminated clothing. Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs or persists, get medical advice/attention. Wash clothing before reuse.	[4][5]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.	[4]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards (two glasses at most). Get medical attention if symptoms occur.	[4][5]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO<sub>2</sub>), dry chemical, dry sand, or alcohol-resistant foam.[4][5]



- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[10]
- Specific Hazards: The compound is combustible. Thermal decomposition can lead to the release of irritating gases and hazardous combustion products, including carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and sulfur oxides.[4][5]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive-pressure mode and full protective gear.[4][5]

## Accidental Release Measures

- Personal Precautions: Use personal protective equipment as required. Avoid substance contact and inhalation of dust. Ensure adequate ventilation and evacuate the danger area if necessary.[5]
- Environmental Precautions: Should not be released into the environment. Do not let the product enter drains.[5]
- Containment and Cleanup: Sweep up or vacuum material and shovel it into suitable, closed containers for disposal. Avoid generating dusty conditions.[4][5]

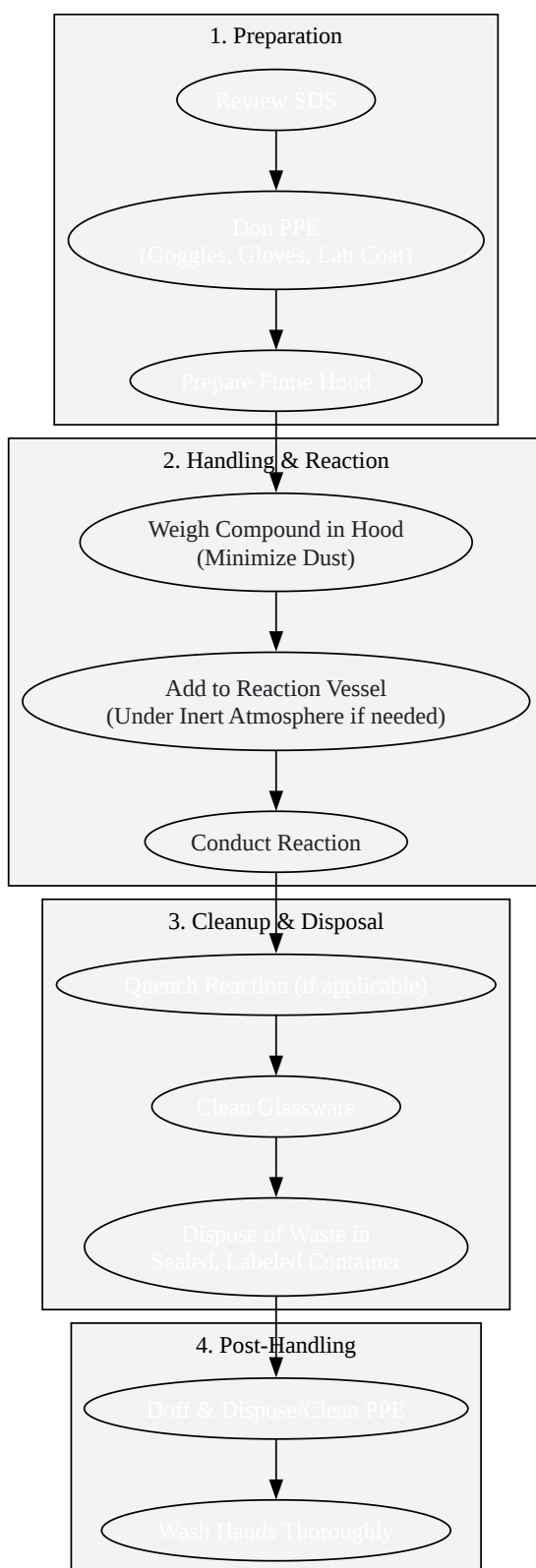
## Toxicological Information

The toxicological properties of **2-Sulfobenzoic anhydride** have not been fully investigated.[4] Quantitative data on acute toxicity (e.g., LD50, LC50) is not available. The primary known health effects are irritation to the skin and eyes.[5] There is no evidence to suggest the compound is a carcinogen.[5]

## Experimental Protocols

### Protocol for Safe Laboratory Handling of 2-Sulfobenzoic Anhydride

This workflow outlines the essential steps for safely handling the compound in a research setting.



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## Protocol for Purification by Recrystallization

If the compound has hydrolyzed due to moisture exposure, it can be purified. This protocol is adapted from established chemical synthesis procedures.<sup>[2][11]</sup>

- Initial Assessment: Check for hydrolysis via IR spectroscopy (presence of a broad OH band).
- Thionyl Chloride Treatment (if hydrolyzed): a. In a chemical fume hood, combine the impure anhydride with an equal bulk of thionyl chloride ( $\text{SOCl}_2$ ). b. Fit the flask with a reflux condenser and a drying tube (e.g.,  $\text{CaCl}_2$ ). c. Gently reflux the mixture for 3 hours. This will convert the hydrolyzed acid back to the anhydride. d. After cooling, evaporate the excess thionyl chloride under reduced pressure.
- Distillation: Distill the crude residue under vacuum (e.g., at 18 mmHg).<sup>[2][11]</sup>
- Recrystallization: a. Dissolve the distilled solid in a minimum volume of a suitable dry solvent, such as benzene, toluene, or ethanol-free chloroform.<sup>[2][11]</sup> b. For toluene, refluxing for 2 hours with a Dean-Stark trap can be used to ensure dryness before crystallization.<sup>[2][11]</sup> c. Cool the solution slowly, then place in an ice bath to induce crystallization. d. Filter the crystals, wash with a small amount of cold, dry solvent, and dry under vacuum.
- Storage: Store the purified, dry crystals in a tightly sealed container under a dry, dark atmosphere to prevent moisture absorption.<sup>[2][11]</sup>

Disclaimer: This document is intended as a guide and is not exhaustive. All laboratory personnel must be thoroughly trained and refer to the most current Safety Data Sheet (SDS) for **2-Sulfobenzoic anhydride** before use. All procedures should be performed in accordance with institutional and regulatory safety standards.

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